

CAS number and molecular weight of m-Phenylene phosphorodichloridate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *m-Phenylene
phosphorodichloridate*

Cat. No.: B6317299

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In-Depth Technical Guide to m-Phenylene Phosphorodichloridate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **m-Phenylene phosphorodichloridate** (CAS Number: 38135-34-1), a key organophosphorus compound utilized primarily in materials science. This document details its chemical and physical properties, synthesis, reactivity, and primary applications, with a focus on its role as a monomer in the production of flame-retardant polymers. Detailed experimental protocols for its synthesis and subsequent polymerization are provided, alongside diagrams illustrating these chemical processes.

Chemical Identity and Properties

m-Phenylene phosphorodichloridate, also known as 1,3-bis(dichlorophosphoryloxy)benzene, is a bifunctional organophosphorus monomer. Its structure features a central benzene ring with two phosphorodichloridate groups attached at the meta positions. This arrangement is crucial to its reactivity and function in polymerization reactions.

[1]

Table 1: Chemical and Physical Properties of **m-Phenylene Phosphorodichloridate**

Property	Value	Source
CAS Number	38135-34-1	[1][2]
Molecular Formula	C ₆ H ₄ Cl ₄ O ₄ P ₂	[1]
Molecular Weight	343.8 g/mol	[1]
IUPAC Name	1,3-bis(dichlorophosphoryloxy)benzene	[1]
Canonical SMILES	<chem>C1=CC(=CC(=C1)OP(=O)(Cl)Cl)OP(=O)(Cl)Cl</chem>	[1]
Physical Properties	Data not available in searched literature.	

Note: Specific physical properties such as melting point, boiling point, and density for **m-Phenylene phosphorodichloridate** are not readily available in the public domain and are often confounded with the related but distinct compound, phenyl phosphorodichloridate.

Synthesis of m-Phenylene Phosphorodichloridate

The established laboratory synthesis of **m-Phenylene phosphorodichloridate** involves the reaction of resorcinol (m-dihydroxybenzene) with an excess of phosphoryl chloride (POCl₃).

Experimental Protocol: Synthesis

Objective: To synthesize **m-Phenylene phosphorodichloridate** from resorcinol and phosphoryl chloride.

Materials:

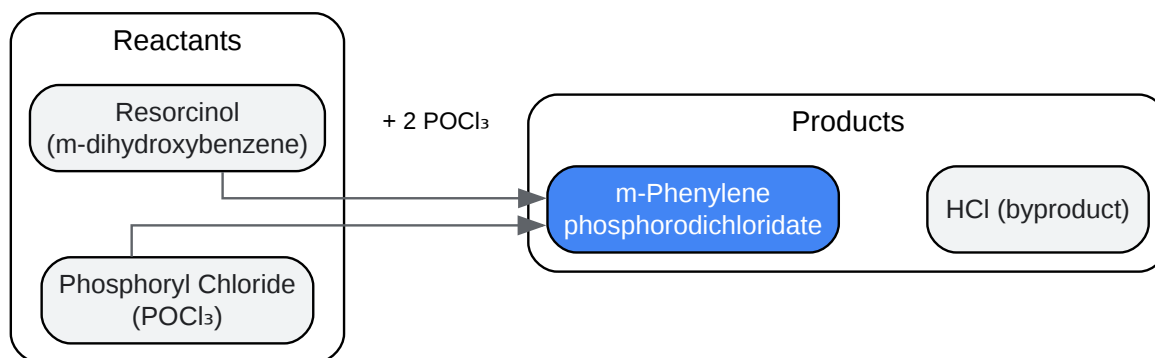
- Resorcinol
- Phosphoryl chloride (POCl₃)

- Anhydrous solvent (e.g., dichloromethane)
- Reaction flask with a reflux condenser and dropping funnel
- Heating mantle
- Distillation apparatus

Procedure:

- In a reaction flask, dissolve resorcinol in an anhydrous solvent.
- Slowly add an excess of phosphoryl chloride to the resorcinol solution via a dropping funnel. The reaction is exothermic and should be cooled in an ice bath.
- After the addition is complete, the reaction mixture is heated to reflux and maintained at this temperature for several hours to ensure the completion of the reaction.
- Upon completion, the excess phosphoryl chloride and solvent are removed by distillation under reduced pressure.
- The resulting crude **m-Phenylene phosphorodichloridate** can be further purified by vacuum distillation.

Diagram 1: Synthesis of **m-Phenylene Phosphorodichloridate**



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Caption: Synthesis of **m-Phenylene phosphorodichloridate** from resorcinol and phosphoryl chloride.

Reactivity and Applications

The reactivity of **m-Phenylene phosphorodichloridate** is dominated by the two highly electrophilic phosphorus centers. The chlorine atoms are excellent leaving groups, making the compound susceptible to nucleophilic substitution reactions. This reactivity is the basis for its primary application in polymer chemistry.

The main application of **m-Phenylene phosphorodichloridate** is as a bifunctional monomer in step-growth polycondensation reactions. When reacted with aromatic diols, such as bisphenol A, it forms polyphosphoesters. These polymers have the flame-retardant phosphorus unit integrated directly into their backbone, offering a durable and non-leaching alternative to traditional flame-retardant additives.^[1]

Experimental Protocol: Polycondensation

Objective: To synthesize a polyphosphoester via polycondensation of **m-Phenylene phosphorodichloridate** with bisphenol A.

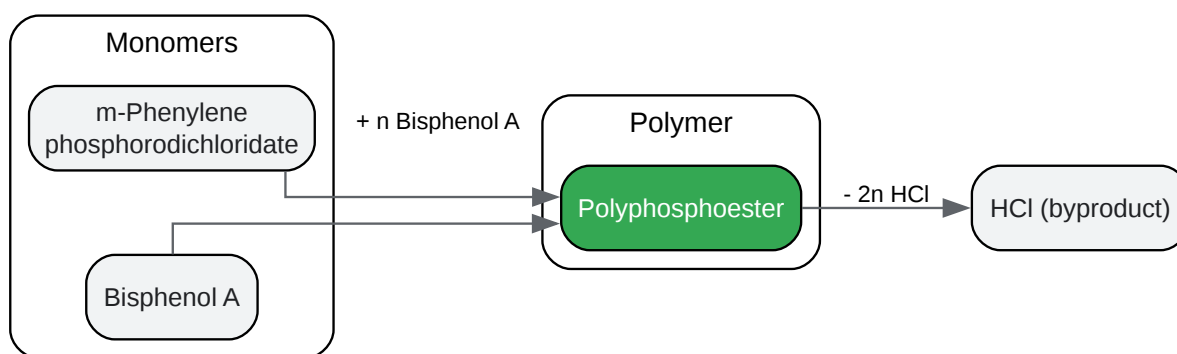
Materials:

- **m-Phenylene phosphorodichloridate**
- Bisphenol A
- Anhydrous solvent (e.g., chlorobenzene)
- Acid scavenger (e.g., anhydrous MgCl_2)
- Reaction vessel with mechanical stirrer, condenser, and nitrogen inlet
- Heating and temperature control system

Procedure:

- In a reaction vessel under a nitrogen atmosphere, dissolve bisphenol A in the anhydrous solvent.
- Add the acid scavenger to the solution.
- Slowly add a stoichiometric amount of **m-Phenylene phosphorodichloridate** to the stirred solution at room temperature.
- After the addition is complete, gradually heat the reaction mixture to reflux and maintain for several hours. The progress of the polymerization can be monitored by the evolution of HCl gas and an increase in the viscosity of the solution.
- Once the desired degree of polymerization is achieved, the reaction is cooled.
- The resulting polymer is precipitated by pouring the reaction mixture into a non-solvent such as methanol.
- The precipitated polyphosphoester is then filtered, washed, and dried under vacuum.

Diagram 2: Polycondensation of **m-Phenylene Phosphorodichloridate** with Bisphenol A



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Caption: Step-growth polymerization to form a polyphosphoester.

Signaling Pathways and Biological Activity

There is no information in the searched literature to suggest that **m-Phenylene phosphorodichloridate** is directly involved in biological signaling pathways. Its primary use is as a chemical intermediate in materials science, and it is not intended for pharmaceutical or in-vivo applications.

Safety and Handling

m-Phenylene phosphorodichloridate is expected to be a reactive and corrosive compound. It will likely react with moisture and should be handled in a dry, well-ventilated fume hood. Personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn at all times. In case of contact, flush the affected area with copious amounts of water.

Conclusion

m-Phenylene phosphorodichloridate is a valuable monomer for the synthesis of inherently flame-retardant polyphosphoesters. Its bifunctional nature allows for the creation of high-performance polymers with applications in various industries where fire safety is a critical concern. The synthetic and polymerization protocols provided in this guide offer a foundation for researchers and professionals working in the field of materials science.

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- 1. m-Phenylene phosphorodichloridate | 38135-34-1 | Benchchem [benchchem.com]
- 2. AB275552 | CAS 38135-34-1 – abcr Gute Chemie [abcr.com]
- To cite this document: BenchChem. [CAS number and molecular weight of m-Phenylene phosphorodichloridate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6317299#cas-number-and-molecular-weight-of-m-phenylene-phosphorodichloridate]

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